

# Phase I Metabolism and Enzyme Kinetics

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Iridenin

CAS No.: 548-76-5

Cat. No.: S628619

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Recent studies elucidate **iridenin's** Phase I metabolic characteristics in Human Liver Microsomes (HLMs) and the specific Cytochrome P450 (CYP) enzymes involved.

The table below summarizes the key quantitative findings from enzyme kinetic analyses:

Kinetic Parameter	Value in HLMs	Value with Recombinant CYP2C19	Key Metabolite Identified
<b>Kinetics Model</b>	Michaelis-Menten [1]	Michaelis-Menten [1]	Demethylated iridenin [1]
( $K_m$ ) ( $\mu\text{M}$ )	$31.17 \pm 3.62$ [1]	$20.13 \pm 2.79$ [1]	-
( $V_{\max}$ ) (pmol/min/mg protein)	$892.47 \pm 33.51$ [1]	$837.15 \pm 29.46$ (pmol/min/pmol P450) [1]	-
( $CL_{\text{int}}$ ) (( $V_{\max}/K_m$ ))	28.62 [1]	41.58 [1]	-

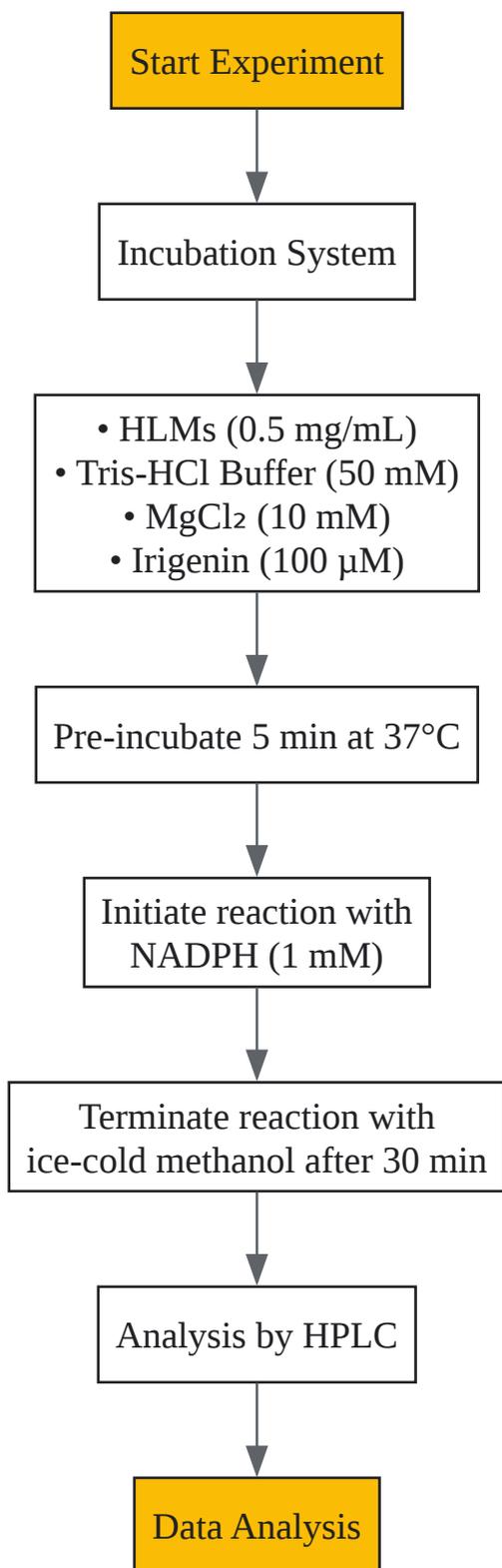
## Primary CYP Enzymes Involved:

- CYP2C19** has been identified as the most important enzyme for **iridenin's** Phase I metabolism [1] [2]. Reaction phenotyping using recombinant enzymes confirmed that CYP2C19 exhibits the highest metabolic rate among the tested CYP isoforms [1].

- Other significant enzymes include **CYP1A2** and **CYP2C9** [1]. Inhibition studies in HLMs using chemical inhibitors like Ticlopidine (CYP2C9) and  $\alpha$ -Naphthoflavone (CYP1A2) significantly reduced metabolite formation, corroborating these enzymes' roles [1].

## Detailed Experimental Protocol

The following diagram outlines the key steps for assessing **irigenin**'s Phase I metabolic stability, based on the cited research [1]:



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**Key Experimental Conditions:**

- **Incubation Time:** 30 minutes [1].
- **Analytical Method:** High-Performance Liquid Chromatography (HPLC) with a C18 column. The mobile phase consisted of (A) 0.1% acetic acid and 2 mM ammonium acetate in water and (B) acetonitrile, using a gradient elution. Detection was at 260 nm [1].
- **Metabolite Identification:** UPLC-linear ion Trap-Orbitrap Mass Spectrometry was used to obtain precise mass information for the metabolites [1].

## Phase II Metabolism and Research Considerations

For a complete ADME profile, it is crucial to consider Phase II metabolism.

- **Glucuronidation:** **Irigenin** undergoes extensive glucuronidation in HLMs [3]. Two mono-glucuronide metabolites (M1 and M2) have been identified.
- **Key UGT Enzymes:** **UGT1A1** and **UGT1A9** are the primary enzymes responsible for **irigenin's** glucuronidation [3].

When evaluating **irigenin's** metabolic stability, please note:

- **Quantitative Gap:** The search results lack common quantitative stability parameters from HLM incubations, such as *in vitro* half-life ( $t_{1/2}$ ) and intrinsic clearance ( $CL_{int}$ ).
- **Integrated Workflow:** A complete assessment requires integrating Phase I and Phase II data.

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## References

1. Typical and atypical metabolic characteristics of three ... [pmc.ncbi.nlm.nih.gov]
2. Typical and atypical metabolic characteristics of three ... [pubmed.ncbi.nlm.nih.gov]
3. UGT1A1 and UGT1A9 Are Responsible for Phase II ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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